

Physical and chemical properties of EGCG Octaacetate

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Compound of Interest

Compound Name: EGCG Octaacetate

Cat. No.: B3025829

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An In-depth Technical Guide to EGCG Octaacetate

Epigallocatechin-3-gallate (EGCG) octaacetate, also known as peracetylated EGCG or AcEGCG, is a synthetic prodrug of EGCG, the most abundant and bioactive catechin found in green tea.[1][2] The acetylation of EGCG enhances its stability and lipophilicity, which may lead to improved bioavailability compared to its parent compound.[1][2] This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and relevant signaling pathways of **EGCG octaacetate** for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

EGCG octaacetate is a solid compound with the chemical formula $C_{38}H_{34}O_{19}$ and a molecular weight of 794.67 g/mol.[3][4] It is characterized by its insolubility in water but shows solubility in organic solvents such as dimethyl sulfoxide (DMSO) and ethanol.[3][5]

Table 1: Physical and Chemical Properties of **EGCG Octaacetate**

Property	Value	Source
IUPAC Name	5-((((2R,3R)-5,7-Diacetoxy-2-(3,4,5-triacetoxyphenyl)chroman-3-yl)oxy)carbonyl)benzene-1,2,3-triyl triacetate	[4]
Synonyms	AcEGCG, Pro-epigallocatechin gallate, Peracetylated epigallocatechin-3-gallate	[4][6][7]
CAS Number	148707-39-5	[3][5]
Molecular Formula	C38H34O19	[3][6]
Molecular Weight	794.67 g/mol	[3][6]
Melting Point	114.3-115.1 °C	[4]
Appearance	Solid	[8]
Purity	95%~99% (by HPLC-DAD)	[6]
Storage	-20°C for long-term storage	[7][9]

Table 2: Solubility of **EGCG Octaacetate**

Solvent	Solubility	Concentration	Source
DMSO	100 mg/mL	125.83 mM	[3][5]
Ethanol	3 mg/mL	3.77 mM	[3][5]
Water	Insoluble	<1 mg/mL	[3][5]

Table 3: Spectral Data for **EGCG Octaacetate**

Technique	Data	Source
^1H NMR	Spectrum available, shows characteristic peaks for the acetyl groups.	[10]
Mass Spectrometry	The ammonium adduct $[\text{M}+\text{NH}_4]^+$ is used for sensitive detection. Used for identification and pharmacokinetic studies.	[6] [11]

Experimental Protocols

Synthesis of (-)-EGCG Octaacetate

A common method for the synthesis of **EGCG octaacetate** involves the chemical acetylation of EGCG.[\[12\]](#)[\[13\]](#)

Materials:

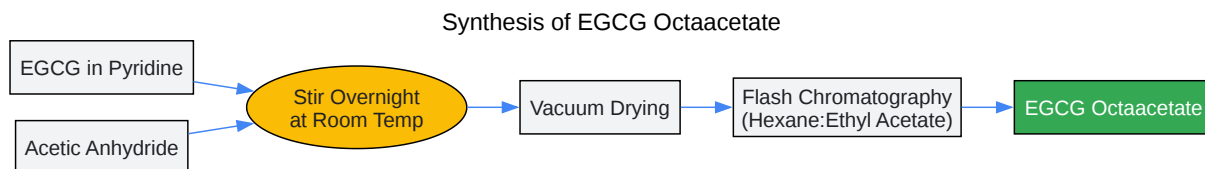
- (-)-Epigallocatechin gallate (EGCG)
- Pyridine
- Acetic anhydride
- Dichloromethane
- Hexane
- Ethyl acetate

Procedure:

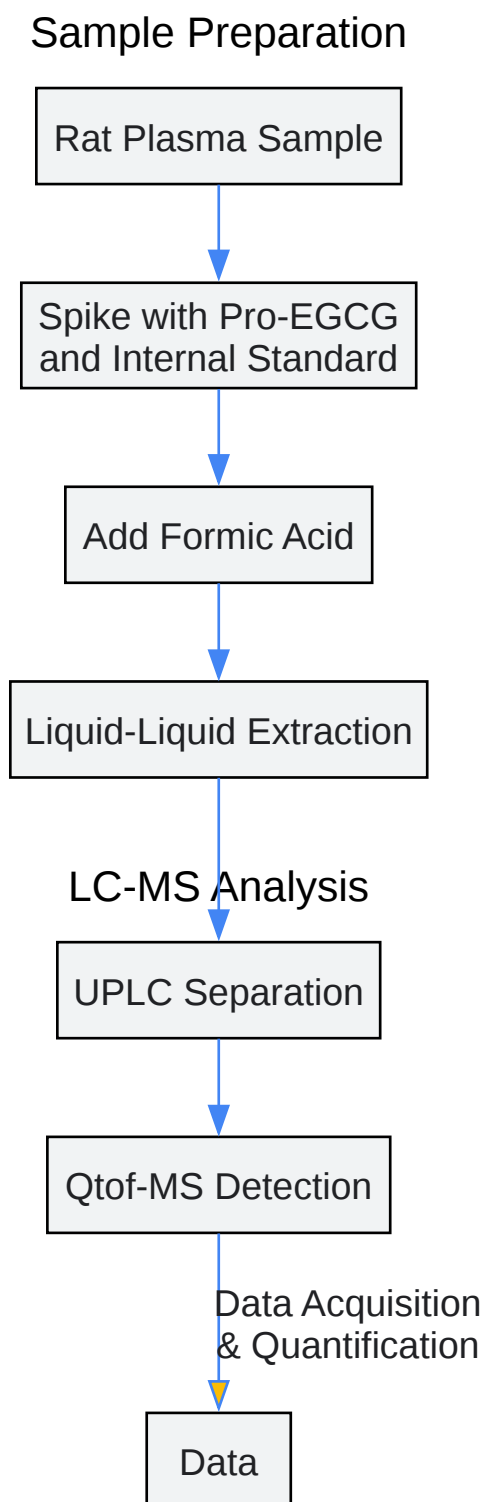
- Dissolve EGCG (10 mg, 0.02 mmol) in pyridine (2 ml) at room temperature.[\[12\]](#)
- Add acetic anhydride (0.5 ml) to the solution.[\[12\]](#)

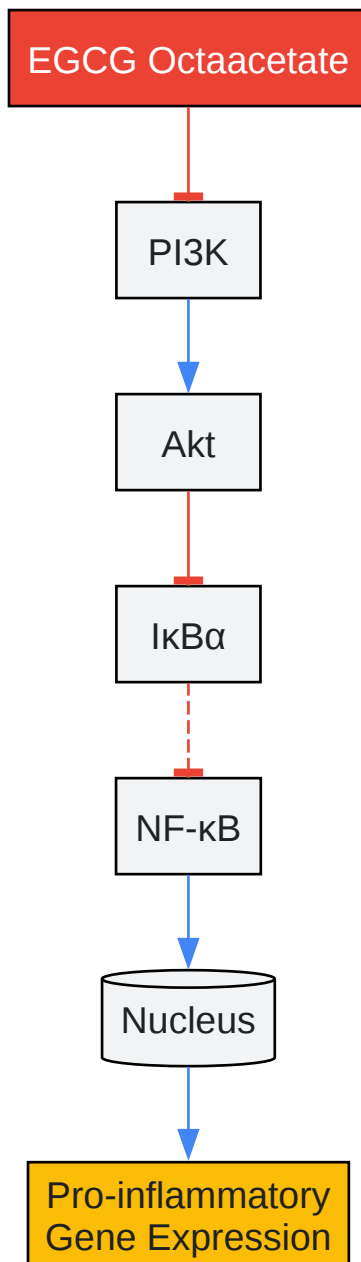
- Stir the resulting mixture overnight at room temperature.[\[12\]](#)
- Dry the reaction mixture under a vacuum to obtain the crude solid.[\[12\]](#)
- Dissolve the crude solid in dichloromethane.[\[12\]](#)
- Purify the product using flash chromatography with a hexane-ethyl acetate (4:1) solvent system.[\[12\]](#)

This method has been reported to achieve high yields of the fully acetylated EGCG product.
[\[13\]](#)

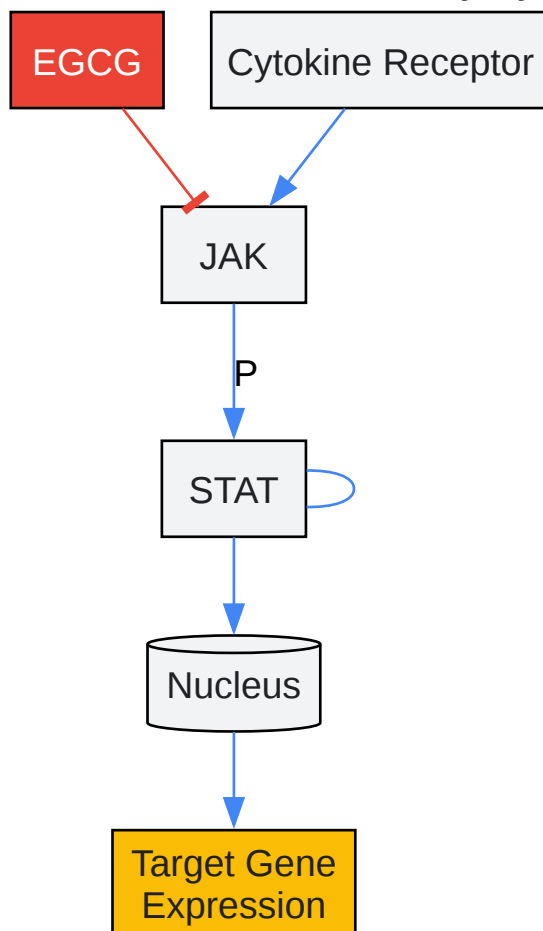


Pharmacokinetic Analysis Workflow



Inhibition of PI3K/Akt/NF- κ B Pathway

Inhibition of JAK/STAT Pathway by EGCG



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